

Crystal Structure and Pharmaceutical Characterization of Magnesium 2-Hydroxypropanoate Trihydrate

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Compound of Interest

Compound Name:	Magnesium 2-hydroxypropanoate trihydrate
CAS No.:	1220086-24-7
Cat. No.:	B1145714

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Executive Summary

Magnesium 2-hydroxypropanoate trihydrate (Magnesium L-Lactate Trihydrate) represents a critical organic mineral salt in drug development, valued for its superior bioavailability compared to inorganic magnesium sources (e.g., oxides or sulfates).[1] Its structural integrity relies on a specific hydration state that governs its solubility, dissolution kinetics, and stability in solid-state formulations.[2] This guide provides a deep-dive analysis of its crystallographic architecture, synthesis protocols, and implications for extended-release drug delivery systems.[1]

Chemical Identity & Solid-State Properties

The compound exists primarily as the L-enantiomer in pharmaceutical applications, derived from the natural fermentation of L-lactic acid.[1] While the dihydrate form (

) is the standard subject of European Pharmacopoeia (EP) monographs, the trihydrate (

) is a distinct hydration variant often encountered during crystallization processes or as a specific polymorph in wet-granulation workflows.[2]

Property	Specification
IUPAC Name	Magnesium; bis(2-hydroxypropanoate); trihydrate
Common Name	Magnesium L-Lactate Trihydrate
CAS Number	6150-84-1 (Trihydrate) / 18917-93-6 (General/Dihydrate)
Formula	
Molecular Weight	256.49 g/mol (Trihydrate) vs 238.48 g/mol (Dihydrate)
Stereochemistry	L-Isomer (S-configuration at C2)
Solubility	Soluble in water; practically insoluble in ethanol

Crystallographic Architecture

The bio-efficacy of magnesium lactate is rooted in its coordination geometry.[2] Unlike simple salts, the lactate anion acts as a chelating ligand, protecting the magnesium ion and facilitating its transport across biological membranes.[2]

Coordination Sphere

The central Magnesium ion (

) typically adopts a distorted octahedral geometry (Coordination Number = 6).[2]

- **Equatorial Plane:** Occupied by oxygen atoms from the carboxylate groups of two lactate anions.[1][2] The lactate often binds in a bidentate fashion (using both carboxylate and hydroxyl oxygens) or bridging mode, depending on the specific polymorph.[2]
- **Axial/Solvation Sites:** In the trihydrate form, the coordination sphere is completed by water molecules.[2] The three water molecules are critical:

- Inner Sphere: Directly bonded to

, completing the octahedron.[2]
- Outer Sphere: Participating in the lattice structure via hydrogen bonding, linking the anionic lactate chains.[2]

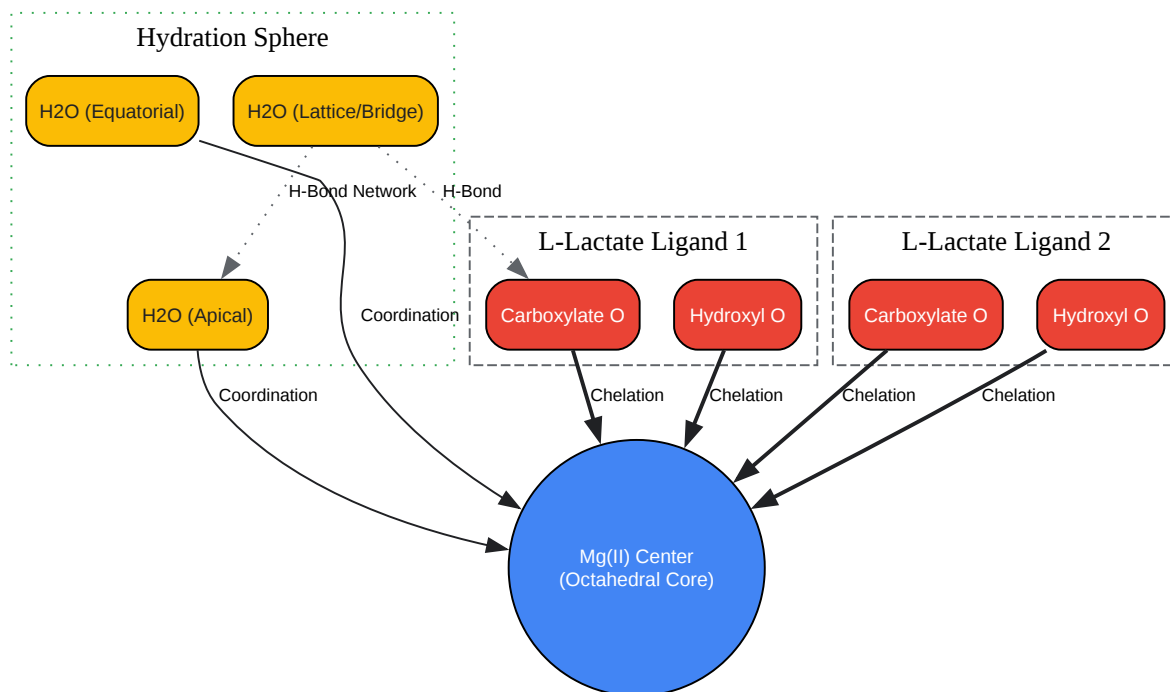
Hydrogen Bonding Network

The "trihydrate" designation implies a robust hydrogen-bonding network.[1] The hydroxyl group (

) on the lactate C2 position acts as both a donor and acceptor, linking with the lattice water molecules.[2] This network stabilizes the crystal lattice, making the trihydrate form potentially less hygroscopic than the anhydrous form but more susceptible to dehydration under high thermal stress compared to the dihydrate.[2]

Structural Diagram (Concept)

The following diagram illustrates the theoretical coordination environment of the Magnesium ion in the trihydrate structure.



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Caption: Schematic coordination sphere of Magnesium L-Lactate Trihydrate showing ligand chelation and water integration.

Synthesis and Crystallization Protocol

To obtain high-purity Magnesium L-Lactate Trihydrate crystals suitable for X-ray diffraction or pharmaceutical formulation, a controlled neutralization and cooling crystallization method is required.^[1]

Reagents^{[1][5]}

- Precursor: L-Lactic Acid (88% or 98% purity).^[1]
- Magnesium Source: Magnesium Oxide (MgO) or Magnesium Carbonate (

), high purity (>99%).^[2]

- Solvent: Deionized Water (18.2 MΩ).^[1]
- Anti-solvent: Ethanol (absolute).^[1]

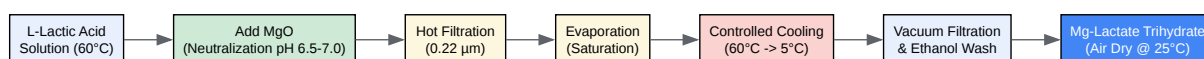
Step-by-Step Protocol

- Neutralization Reaction:
 - Dissolve L-Lactic acid in deionized water at 60°C.
 - Slowly add Magnesium Oxide/Carbonate to the solution while stirring.^[2] Maintain pH between 6.5 and 7.0.^[1]
 - Reaction:

.^[1]
- Filtration:
 - Filter the hot solution (still at 60°C) through a 0.22 μm membrane to remove unreacted MgO and insoluble impurities.^[2]
- Crystallization (Cooling & Evaporation):
 - Concentrate the filtrate by rotary evaporation until the solution reaches saturation (approx. 1.15 g/mL density).
 - Controlled Cooling: Lower the temperature from 60°C to 5°C at a rate of 0.5°C/min.
 - Trihydrate Specificity: To favor the trihydrate over the dihydrate, avoid excessive drying.^[2] The trihydrate is often the kinetic product formed in high-water-activity environments before drying to the dihydrate.
- Harvesting:
 - Collect crystals via vacuum filtration.

- Wash with cold ethanol (to remove surface impurities without dehydrating the crystal lattice).[2]
- Drying: Air dry at ambient temperature (25°C). Warning: Oven drying >60°C will convert the trihydrate to the dihydrate or anhydrous form.[2]

Crystallization Workflow Diagram



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Caption: Operational workflow for the synthesis and isolation of Magnesium L-Lactate Trihydrate crystals.

Pharmaceutical Implications[1][5][7][8]

Bioavailability & Solubility

Magnesium L-lactate is a "Class I" type salt in terms of solubility characteristics for magnesium delivery.[1] The organic lactate anion prevents the precipitation of insoluble magnesium hydroxides in the upper intestine, a common issue with Magnesium Oxide.[2] The trihydrate form possesses a higher dissolution rate compared to the anhydrous form due to the pre-existing water channels in the lattice, which facilitate solvent ingress during disintegration.[2]

Stability and Hydration Dynamics

Researchers must note that the trihydrate is metastable relative to the dihydrate.[2]

- Storage: Must be stored in airtight containers at room temperature (<25°C).
- Dehydration: Exposure to temperatures >50°C or low humidity (<30% RH) can trigger a phase transformation:

This phase change can alter the dissolution profile of a solid dosage form (e.g., extended-release tablets).[2]

Drug Development Usage[1][8]

- Extended Release (ER): Used in matrices (e.g., HPMC) where the consistent hydration shell allows for predictable diffusion of ions.[2]
- Tableting: The hydrate water acts as an intrinsic plasticizer, improving compressibility during direct compression manufacturing.[1][2]

References

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